

Application Note: Analytical Methods for the Quantification of TRK-380

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TRK-380

Cat. No.: B1191862

[Get Quote](#)

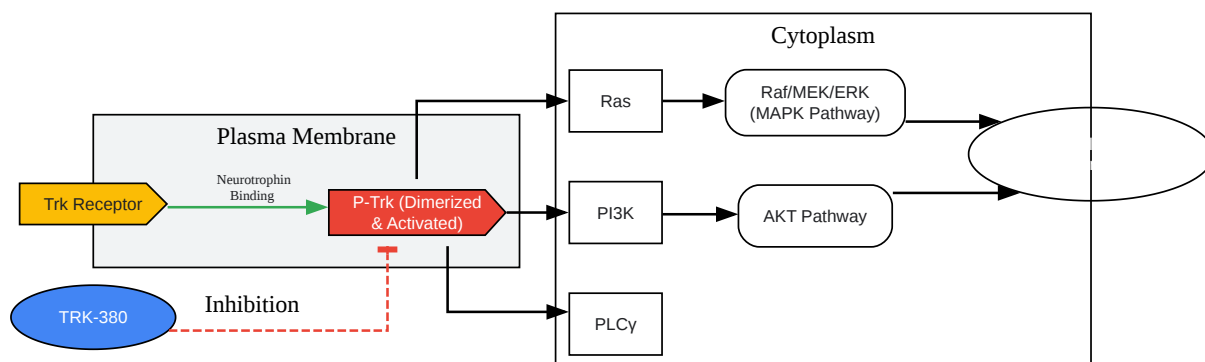
Audience: Researchers, scientists, and drug development professionals.

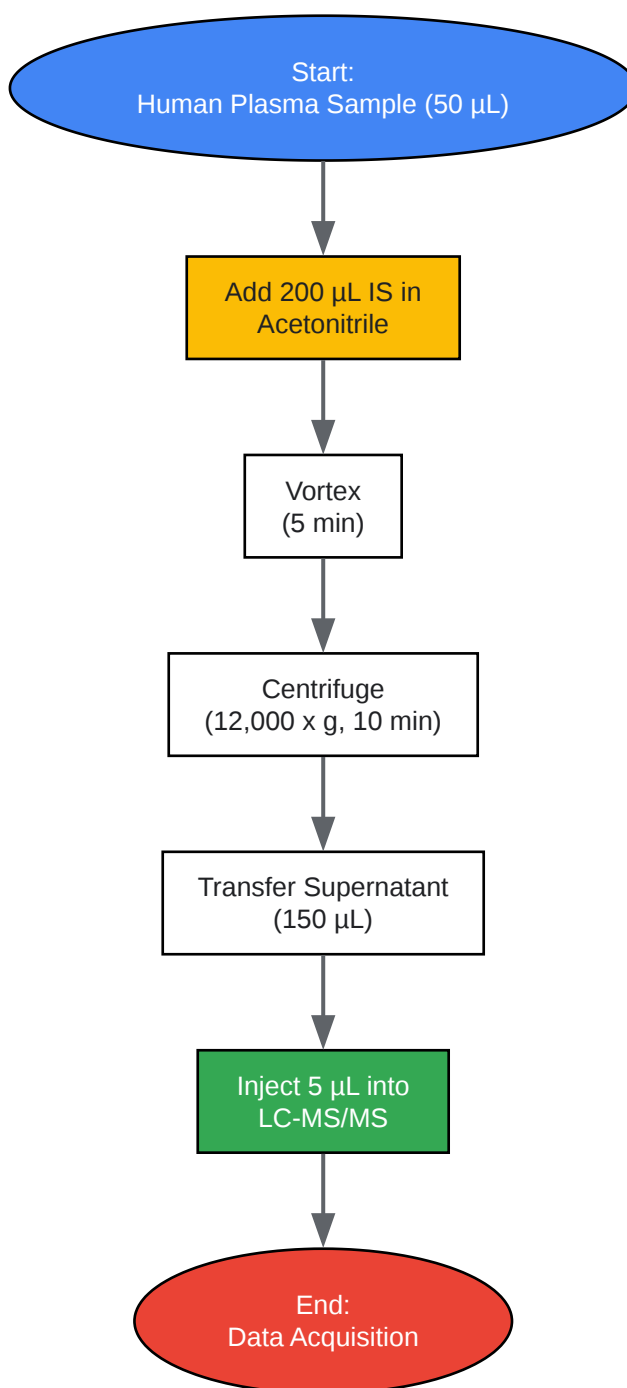
Introduction

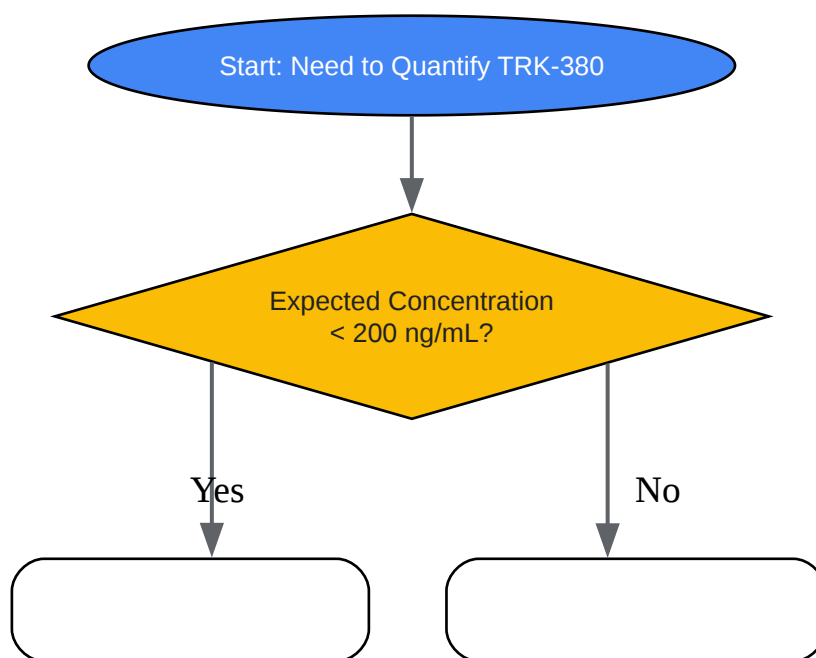
TRK-380 is a novel, potent, and selective pan-tropomyosin receptor kinase (pan-Trk) inhibitor targeting TrkA, TrkB, and TrkC. Dysregulation of the Trk signaling pathway, often through NTRK gene fusions, is a key driver in various adult and pediatric solid tumors.[1] The development of **TRK-380** as a targeted therapy requires robust and reliable analytical methods for its quantification in biological matrices. This document provides detailed protocols for the quantification of **TRK-380** in human plasma using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), supporting pharmacokinetic, toxicokinetic, and clinical studies.

Signaling Pathway

Tropomyosin receptor kinases (Trks) are a family of receptor tyrosine kinases that are activated by neurotrophins.[2] This activation leads to receptor dimerization and autophosphorylation, initiating downstream signaling cascades such as the Ras/MAPK and PI3K/AKT pathways, which are crucial for cell survival, proliferation, and differentiation.[3][4][5] **TRK-380** inhibits the kinase activity of Trk receptors, thereby blocking these downstream signals in cancer cells with aberrant Trk activation.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. d-nb.info [d-nb.info]
- 2. Trk Receptors: Roles in Neuronal Signal Transduction* | Annual Reviews [annualreviews.org]
- 3. researchgate.net [researchgate.net]
- 4. erichuanglab.ucsf.edu [erichuanglab.ucsf.edu]
- 5. geneglobe.qiagen.com [geneglobe.qiagen.com]
- To cite this document: BenchChem. [Application Note: Analytical Methods for the Quantification of TRK-380]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1191862#analytical-methods-for-trk-380-quantification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com